Technical Guide: 2,5-Dimethoxyterephthalohydrazide vs. Terephthalohydrazide Derivatives

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Compound of Interest	
Compound Name:	*2,5-Dimethoxyterephthalohydrazide*
CAS No.:	*114503-42-3*
Cat. No.:	*B3084889*

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Executive Summary

This guide provides a technical comparison between Terephthalohydrazide (TPH) and its electron-rich derivative, **2,5-Dimethoxyterephthalohydrazide** (DMTH). While TPH serves as a fundamental linker in reticular chemistry, DMTH introduces alkoxy-functionalization that significantly alters solubility, electronic properties, and pore environment in Covalent Organic Frameworks (COFs).

Key Differentiators:

- Solubility: DMTH exhibits superior solubility in polar aprotic solvents (DMSO, DMF) compared to the notoriously insoluble TPH, facilitating cleaner synthesis of solution-processable materials.
- Electronic Structure: The electron-donating methoxy groups in DMTH reduce the band gap and introduce photoluminescence, making DMTH-based COFs suitable for chemosensing

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and photocatalysis.

- Pore Engineering: In COF applications, the methoxy substituents protrude into the pore channels, reducing pore size (steric effect) while enhancing affinity for polar guests like CO (electronic effect).

Physicochemical Profile

The following table summarizes the core differences between the two linkers.

Feature	Terephthalohydrazide (TPH)	2,5-Dimethoxyterephthalohydrazide (DMTH)
CAS Number	136-64-1	114503-42-3
Molecular Formula	C H N O	C H N O
Molecular Weight	194.19 g/mol	254.24 g/mol
Solubility (RT)	Insoluble in MeOH, EtOH, THF. Poor in DMSO/DMF.	Soluble in DMSO, DMF. Slightly soluble in hot MeOH.
Electronic Nature	Electron-neutral aromatic core.	Electron-rich (Donor-Acceptor potential).
Primary Application	Structural linker (high surface area COFs).	Functional linker (Sensing, Photocatalysis).
COF Pore Environment	Open, hydrophobic channels.	Constrained, polar channels (Ether oxygens).

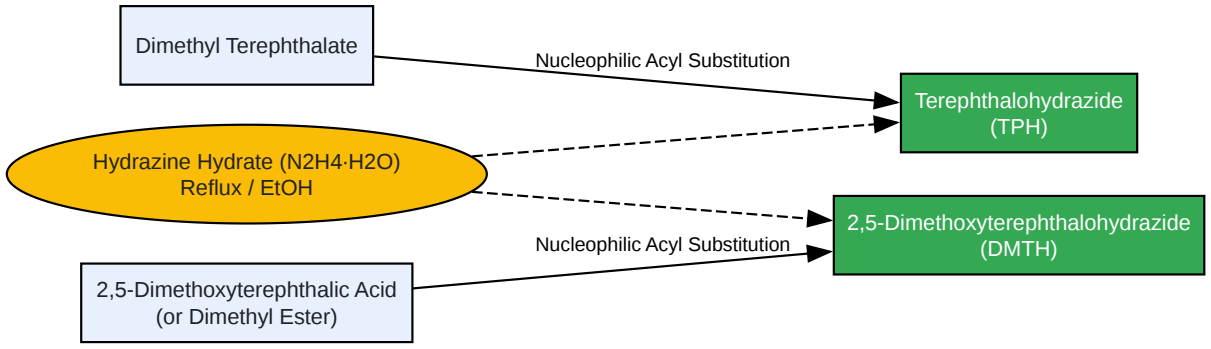
Synthesis & Characterization

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This section details the synthesis of DMTH, which requires more rigorous precursor preparation than the commercially abundant TPH.

Reaction Pathway Visualization

The following diagram illustrates the parallel synthesis pathways for both derivatives.



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Caption: Parallel synthesis routes. Both rely on hydrazinolysis of the corresponding ester, but DMTH precursors often require prior methylation of 2,5-dihydroxyterephthalic acid.

Detailed Experimental Protocol: Synthesis of DMTH

Objective: Synthesize **2,5-dimethoxyterephthalohydrazide** from dimethyl 2,5-dimethoxyterephthalate.

Reagents:

- Dimethyl 2,5-dimethoxyterephthalate (1.0 eq)
- Hydrazine hydrate (80% or 98%, excess, ~10-15 eq)
- Ethanol (Absolute, solvent)

Protocol:

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- Dissolution: In a round-bottom flask equipped with a magnetic stir bar, dissolve 5.0 g of dimethyl 2,5-dimethoxyterephthalate in 100 mL of absolute ethanol.
  - Note: Unlike the TPH precursor, this ester may require gentle warming to fully dissolve.
- Addition: Add 10 mL of hydrazine hydrate dropwise to the stirring solution.
- Reflux: Attach a reflux condenser and heat the mixture to reflux (approx. 78°C) for 12–24 hours.
  - Observation: A white to off-white precipitate will begin to form as the hydrazide product (less soluble than the ester) crystallizes out.
- Isolation: Cool the reaction mixture to room temperature. Filter the precipitate under vacuum.
- Purification: Wash the filter cake copiously with cold ethanol (3 x 20 mL) to remove unreacted hydrazine and soluble impurities.
- Drying: Dry the solid in a vacuum oven at 60°C for 6 hours.

Characterization (Expected Data):

- Appearance: White/Off-white powder.
- 1H NMR (DMSO-d6, 400 MHz):
  - 9.2–9.5 ppm (s, 2H, -NH-),
  - 7.2–7.5 ppm (s, 2H, Ar-H),
  - 4.5 ppm (br s, 4H, -NH
    ),
  - 3.7–3.8 ppm (s, 6H, -OCH
).
  - Critical Check: Ensure no methyl ester peaks (

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~3.9 ppm) remain.

Application Case Study: Covalent Organic Frameworks (COFs)

The most high-value application for these molecules is as linkers in hydrazone-linked COFs. The choice between TPH and DMTH dictates the final material properties.

Structural Impact[1]

- TPH (e.g., COF-43): Produces frameworks with larger pore apertures and higher BET surface areas (>1000 m

  /g). The absence of side chains minimizes steric hindrance.

- DMTH (e.g., COF-DMTH, JLU-COF variants): The methoxy groups protrude into the hexagonal channels.

  - Effect 1: Pore size reduction (typically by 2–4 Å compared to TPH analogs).

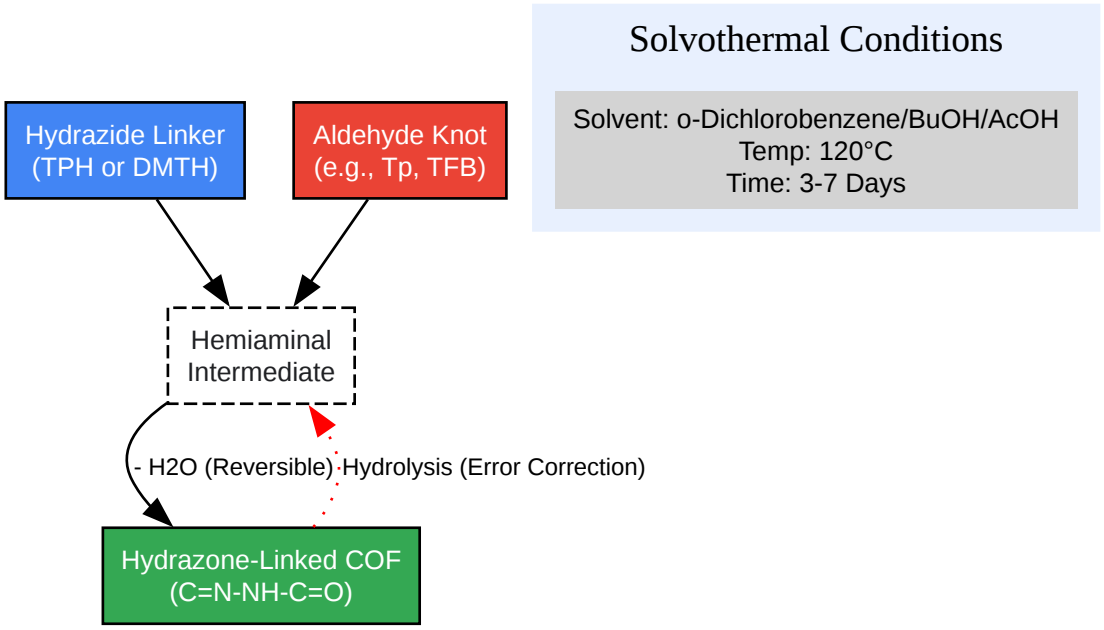
  - Effect 2: Increased "stickiness" for CO

    due to dipole-quadrupole interactions between the ether oxygen and carbon dioxide.

COF Formation Mechanism

The formation of hydrazone-linked COFs is a reversible condensation reaction.

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Caption: Solvothermal condensation pathway. Reversibility is key for crystallinity; DMTH's solubility aids in the error-correction phase.

Performance Comparison in COFs

Parameter	TPH-Based COF	DMTH-Based COF
Crystallinity	High (Less steric interference)	Moderate to High (Requires longer optimization)
Surface Area (BET)	High (~1200–1500 m /g)	Moderate (~600–900 m /g)
Chemical Stability	Excellent (Acid/Base resistant)	Excellent (Acid/Base resistant)
Photocatalysis	Low activity (Wide band gap)	High activity (Narrower band gap, visible light absorption)
Sensing	Passive	Active (Fluorescence quenching/enhancement)

Biological & Pharmaceutical Relevance

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While primarily used in materials science, the hydrazide motif has biological significance.

- Pharmacophore: The hydrazide group (-CONHNH

) is a known pharmacophore in anti-tubercular drugs (e.g., Isoniazid).

- TPH Derivatives: Studies have shown TPH derivatives possess urease inhibitory and antiglycation activity [1].

- DMTH Potential: The addition of methoxy groups generally increases lipophilicity (logP), potentially improving membrane permeability compared to TPH. However, the electron-rich nature may also alter metabolic stability (susceptibility to oxidative metabolism).

- Toxicity: Both compounds should be handled as potential irritants. Hydrazides can release hydrazine (a carcinogen) upon metabolic or severe chemical hydrolysis.

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